

1,3-Bis(4-aminophenoxy)benzene molecular weight and formula

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Compound of Interest

Compound Name: 1,3-Bis(4-aminophenoxy)benzene

Cat. No.: B160649

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An In-depth Technical Guide to **1,3-Bis(4-aminophenoxy)benzene**

Introduction

1,3-Bis(4-aminophenoxy)benzene, also known as Resorcinol Bis(4-aminophenyl) Ether, is an aromatic diamine that serves as a crucial monomer in the synthesis of high-performance polymers such as polyimides and poly(ether ether ketone amide)s.^{[1][2][3]} Its chemical structure imparts excellent thermal stability and mechanical strength to the resulting polymers, making them suitable for demanding applications in the aerospace, electronics, and automotive industries.^{[3][4]} This guide provides a comprehensive overview of the key chemical properties, synthesis, and applications of **1,3-Bis(4-aminophenoxy)benzene**.

Chemical Properties and Formula

The fundamental chemical and physical properties of **1,3-Bis(4-aminophenoxy)benzene** are summarized below. This compound is a solid at room temperature, appearing as a white to brown crystalline powder.^{[5][6]} It is soluble in organic solvents such as acetonitrile and methanol.^{[7][8]}

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₁₆ N ₂ O ₂	[5][6][9]
Molecular Weight	292.34 g/mol	[5][6][9]
CAS Number	2479-46-1	[5][6][9]
Appearance	White to Brown Powder to Crystal	[5][6]
Melting Point	116 °C	[5]
Purity	>98.0% (GC)	[5][6]
Synonyms	Resorcinol Bis(4-aminophenyl) Ether; TPE-R	[5][6]

Experimental Protocols

Synthesis of 1,3-Bis(4-aminophenoxy)benzene

A general and widely cited method for the synthesis of **1,3-Bis(4-aminophenoxy)benzene** involves the reduction of its dinitro precursor, 1,3-bis(4-nitrophenoxy)benzene.[2][8]

Materials:

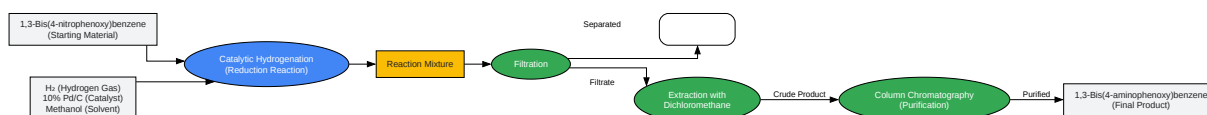
- 1,3-bis(4-nitrophenoxy)benzene
- 10% Palladium on activated carbon (Pd/C)
- Methanol
- Hydrogen gas
- Dichloromethane
- Brine
- Anhydrous sodium sulfate

Procedure:

- A mixture of 1,3-bis(4-nitrophenoxy)benzene (5.1 mmol) and 10% Pd/C in methanol is prepared in a reaction vessel.[2][8]
- The mixture is subjected to a hydrogen atmosphere and stirred at room temperature overnight.[2][8]
- Upon completion of the reaction, the mixture is filtered to remove the Pd/C catalyst.[2][8]
- Water is added to the filtrate, and the product is extracted with dichloromethane.[2][8]
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.[2][8]
- The crude product is then purified by column chromatography to yield **1,3-bis(4-aminophenoxy)benzene** as a brown solid.[2][8]

Synthesis Pathway

The synthesis of **1,3-Bis(4-aminophenoxy)benzene** from its dinitro precursor via catalytic hydrogenation is a critical process for producing this valuable monomer. The following diagram illustrates the key steps of this chemical transformation.



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Caption: Synthesis workflow for **1,3-Bis(4-aminophenoxy)benzene**.

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